

Analytical methods for the quantification of 1,1,1-Trichloroacetone

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Compound of Interest

Compound Name: **1,1,1-Trichloroacetone**

Cat. No.: **B165163**

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Comparative Guide to the Quantification of 1,1,1-Trichloroacetone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of analytical methodologies for the quantitative analysis of **1,1,1-Trichloroacetone**, a compound of interest in environmental monitoring and as a potential impurity in pharmaceutical manufacturing. The primary methods discussed are Gas Chromatography with Electron Capture Detection (GC-ECD) and Gas Chromatography-Mass Spectrometry (GC-MS). Additionally, the potential application of Ultra-Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS) is explored as an emerging technique.

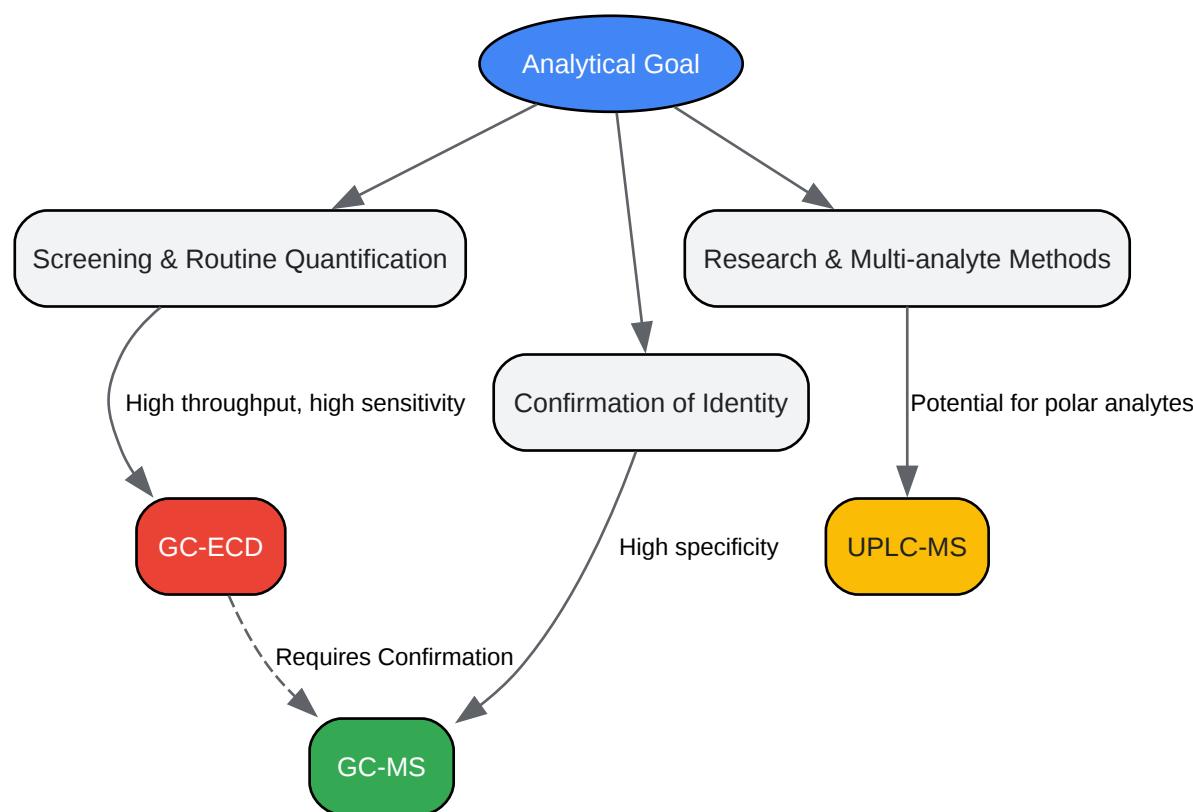
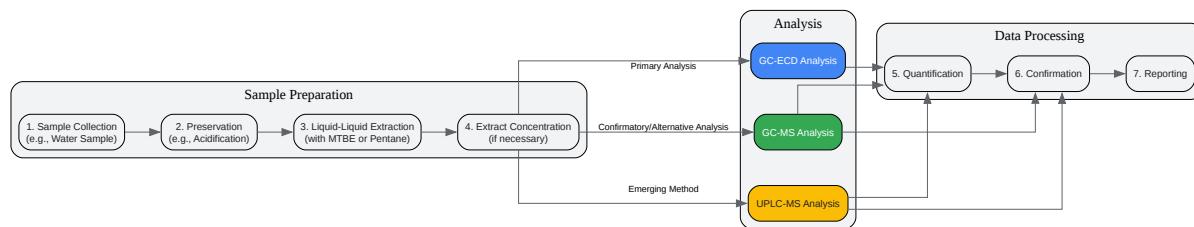
At a Glance: Method Comparison

Quantitative data for the analytical methods are summarized in the table below to facilitate a direct comparison of their performance characteristics.

Parameter	Gas Chromatography-Electron Capture Detection (GC-ECD)	Gas Chromatography-Mass Spectrometry (GC-MS)	Ultra-Performance Liquid Chromatography-Mass Spectrometry (UPLC-MS)
Principle	Separation by GC and highly sensitive detection of halogenated compounds.	Separation by GC and identification/quantification based on mass-to-charge ratio.	Separation by UPLC with sensitive and selective detection by MS.
Limit of Detection (LOD)	0.01 µg/L[1]	Estimated: 0.1 - 1 µg/L	Not established for quantification
Limit of Quantification (LOQ)	Estimated: 0.03 µg/L	Estimated: 0.3 - 3 µg/L	Not established
**Linearity (R ²) **	>0.99	>0.99	Not established
Accuracy (% Recovery)	Typically 80-120%	Typically 80-120%	Not established
Precision (% RSD)	<15%	<15%	Not established
Selectivity	High for halogenated compounds	Very High (based on mass fragmentation)	Very High (based on parent and product ions)
Confirmation	Requires confirmation by a second column or GC-MS	Inherent confirmation capability	Inherent confirmation capability

Experimental Workflows & Methodologies

A general experimental workflow for the analysis of **1,1,1-Trichloroacetone** in a water sample is depicted below.



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References

- 1. researchgate.net [researchgate.net]
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